

# 3-Hydroxy-3-methylpentan-2-one CAS number and chemical identifiers

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## Compound of Interest

Compound Name: 3-Hydroxy-3-methylpentan-2-one

Cat. No.: B12012208

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## In-Depth Technical Guide: 3-Hydroxy-3-methylpentan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifiers for **3-Hydroxy-3-methylpentan-2-one**, a tertiary alpha-hydroxy ketone. The information is presented to support research, development, and procurement activities involving this compound.

## Chemical Identity and Structure

**3-Hydroxy-3-methylpentan-2-one** is an organic compound with the molecular formula  $C_6H_{12}O_2$ . Its structure features a pentanone backbone with a hydroxyl group and a methyl group attached to the third carbon atom.

## Key Chemical Identifiers

A precise identification of chemical compounds is critical in scientific research and development. The following table summarizes the primary chemical identifiers for **3-Hydroxy-3-methylpentan-2-one**.

Identifier Type	Value
CAS Number	560-24-7[1][2][3][4]
IUPAC Name	3-hydroxy-3-methylpentan-2-one[5]
PubChem CID	225147[1][5]
Molecular Formula	C6H12O2[1][5][6]
Molecular Weight	116.16 g/mol [1][5][6]
InChI	InChI=1S/C6H12O2/c1-4-6(3,8)5(2)7/h8H,4H2,1-3H3[1][5][6][7]
InChIKey	KHCUSEDQRQWYNDS-UHFFFAOYSA-N[1][5][6][7]
Canonical SMILES	CCC(C)(C(=O)C)O[1][5][6][7][8]
Synonyms	2-Pentanone, 3-hydroxy-3-methyl-[1][2][5]; 3-hydroxy-3-methyl-2-pentanone[1]

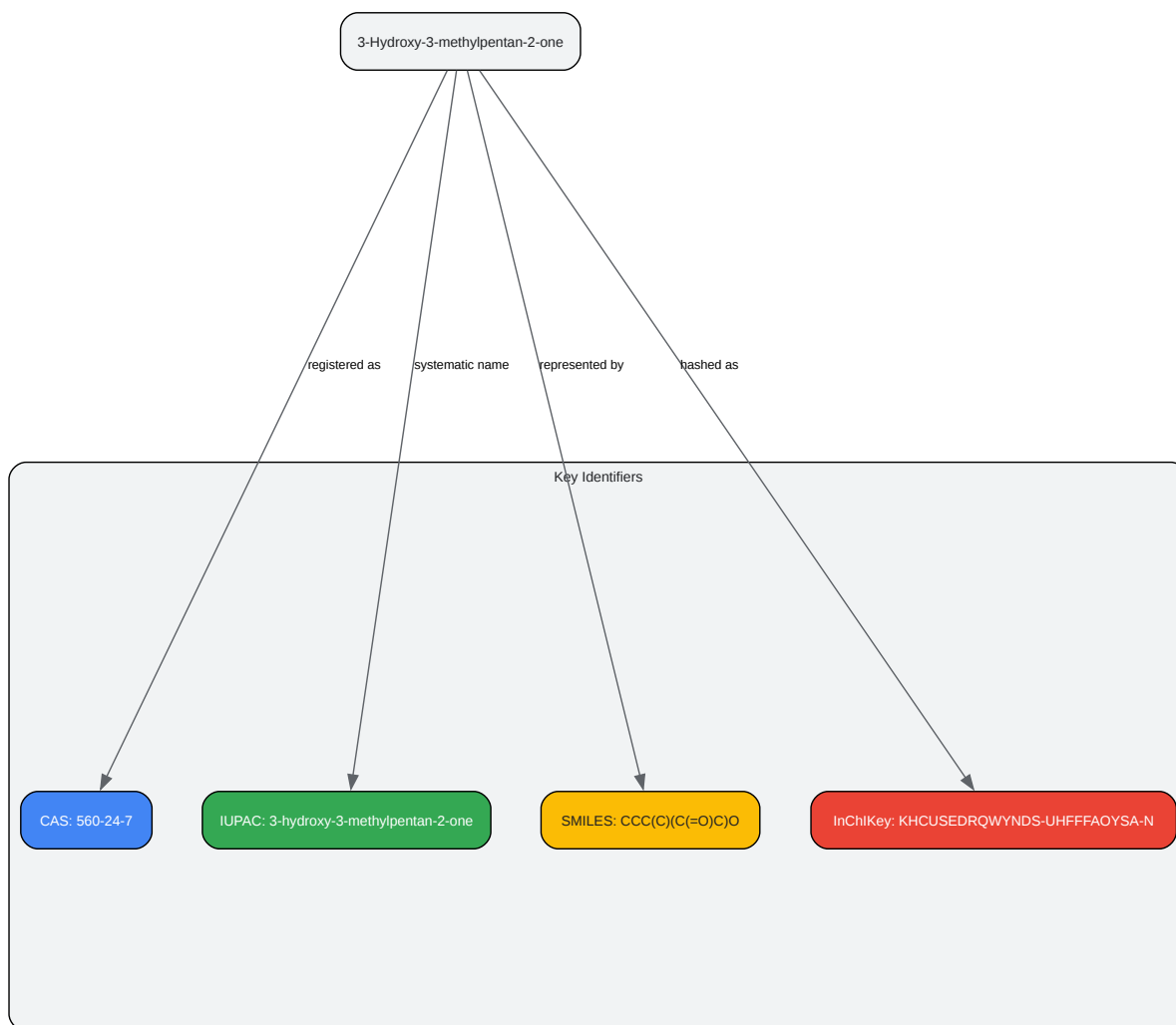
It is important to note that the CAS number 115-22-0 is sometimes incorrectly associated with this compound. However, CAS 115-22-0 correctly identifies 3-Hydroxy-3-methyl-2-butanone[9][10][11][12][13], a different chemical with the molecular formula C5H10O2.

## Experimental Protocols and Signaling Pathways

Currently, detailed experimental protocols and established signaling pathways specifically involving **3-Hydroxy-3-methylpentan-2-one** are not extensively documented in publicly available scientific literature. As a relatively simple organic molecule, it is more commonly utilized as a building block in organic synthesis or as a reference compound in analytical studies.

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical connection between the common name of the compound and its fundamental chemical identifiers.



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Caption: Relationship between the chemical name and its primary identifiers.

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